

Application Notes: Quantification of Kefiran Concentration using the Phenol-Sulfuric Acid Method

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Compound of Interest

Compound Name: *Kefiran*
CAS No.: 86753-15-3
Cat. No.: B608327

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Introduction

Kefiran, a water-soluble branched glucogalactan, is the primary exopolysaccharide found in kefir grains. It is composed of approximately equal amounts of D-glucose and D-galactose. Due to its potential prebiotic and immunomodulatory properties, accurate quantification of **kefiran** is crucial for research, quality control of kefir-based products, and the development of new therapeutic agents. The phenol-sulfuric acid method is a simple, rapid, and reliable colorimetric assay for the determination of total carbohydrates, making it well-suited for quantifying **kefiran** concentration. This protocol provides a detailed procedure for the quantification of **kefiran** using this method.

The principle of the phenol-sulfuric acid method involves the acid hydrolysis of the polysaccharide into monosaccharides. In the presence of concentrated sulfuric acid, these monosaccharides are dehydrated to form furfural derivatives. These derivatives then react with phenol to produce a stable orange-yellow colored complex, the absorbance of which is

proportional to the total carbohydrate concentration and can be measured spectrophotometrically at 490 nm.^{[1][2]}

Experimental Protocols

This section details the necessary reagents, equipment, and step-by-step procedures for quantifying **kefir** concentration.

Materials and Reagents

- **Kefiran** Sample: Extracted and purified **kefir**, or a solution containing **kefir** (e.g., kefir beverage supernatant).
- Phenol Solution (5% w/v): Dissolve 5 g of crystalline phenol in 100 mL of distilled water. Store in a brown bottle at 4°C. Caution: Phenol is toxic and corrosive; handle with appropriate personal protective equipment (PPE).
- Concentrated Sulfuric Acid (96-98%): Analytical grade. Caution: Highly corrosive; handle with extreme care in a fume hood.
- Glucose (Anhydrous): For the preparation of the standard curve.
- Distilled or Deionized Water
- Glass test tubes or 96-well microplates
- Vortex mixer
- Water bath
- Spectrophotometer or microplate reader capable of measuring absorbance at 490 nm.

Procedure

1. Preparation of Glucose Standard Curve

A standard curve is essential for determining the concentration of **kefir** in unknown samples. Glucose is a commonly used standard for this assay.

- Prepare a stock solution of glucose (100 µg/mL): Dissolve 10 mg of anhydrous glucose in 100 mL of distilled water.
- Prepare a series of working standards: Dilute the stock solution with distilled water to obtain concentrations ranging from 10 to 80 µg/mL.[3] A typical dilution series is outlined in the table below.
- Reaction:
 - Pipette 1 mL of each working standard into a clean, labeled glass test tube.
 - Add 1 mL of 5% phenol solution to each tube and vortex briefly to mix.[3]
 - Rapidly add 5 mL of concentrated sulfuric acid directly into the solution. Caution: The reaction is highly exothermic. Do not point the tube towards anyone.[3]
 - Vortex the tubes carefully.
 - Allow the tubes to stand at room temperature for 10 minutes, then incubate in a water bath at 25-30°C for 20 minutes to allow for color development.[1]
- Measurement: Measure the absorbance of each standard at 490 nm using a spectrophotometer, with a blank containing 1 mL of distilled water instead of the glucose standard.[3]
- Plotting the Curve: Plot the absorbance values (Y-axis) against the corresponding glucose concentrations (X-axis). Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2).

2. Preparation of **Kefiran** Sample

- Solid **Kefiran**: Prepare a stock solution of the extracted **kefiran** by dissolving a known weight in distilled water (e.g., 1 mg/mL). Further dilutions may be necessary to ensure the absorbance falls within the linear range of the standard curve.
- Liquid **Kefiran**-containing Sample (e.g., Kefir Supernatant): The sample may need to be diluted with distilled water to bring the **kefiran** concentration into the range of the standard

curve.

3. Quantification of **Kefiran** in the Sample

- Pipette 1 mL of the prepared **kefiran** sample solution into a clean glass test tube.
- Follow the same reaction and measurement steps (3 and 4) as described for the glucose standard curve preparation.
- Calculate the **kefiran** concentration using the equation from the glucose standard curve. The result will be in "glucose equivalents" (µg/mL).

4. Calculation of **Kefiran** Concentration

The concentration of **kefiran** in the sample is calculated using the linear regression equation derived from the glucose standard curve:

- $y = mx + c$

Where:

- y is the absorbance of the **kefiran** sample at 490 nm
- m is the slope of the standard curve
- x is the concentration of **kefiran** (in µg/mL glucose equivalents)
- c is the y-intercept of the standard curve

Rearrange the equation to solve for x:

- $x = (y - c) / m$

Remember to account for any dilution factors used in the sample preparation to determine the original concentration of **kefiran**.

Data Presentation

Table 1: Representative Glucose Standard Curve Data

This table provides an example of the data used to generate a standard curve for the phenol-sulfuric acid assay.

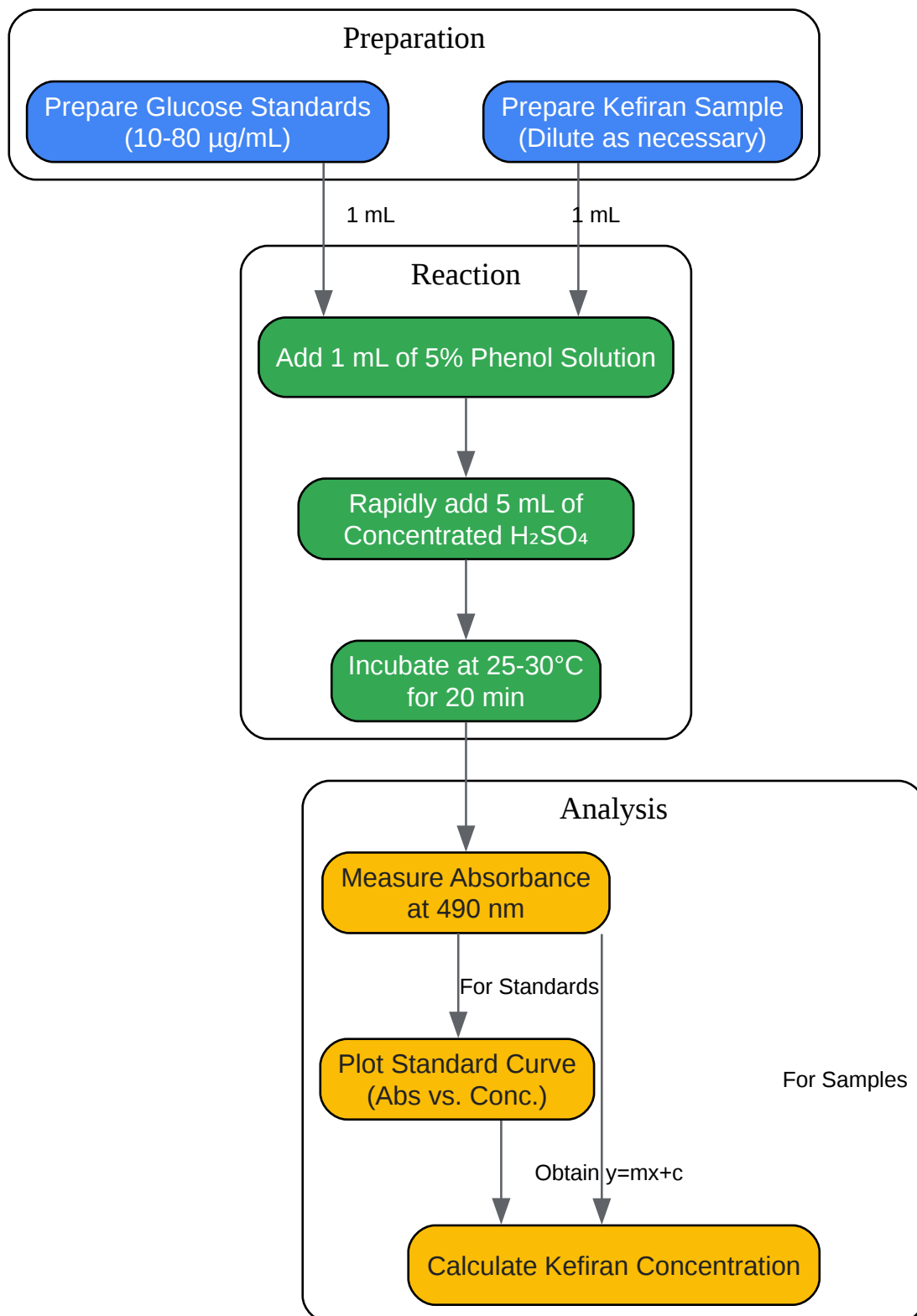
Glucose Concentration (µg/mL)	Absorbance at 490 nm (AU)
0 (Blank)	0.000
10	0.152
20	0.301
40	0.598
60	0.889
80	1.185
Linear Regression Equation	$y = 0.0148x + 0.003$
R ²	0.9995

Table 2: Reported Kefiran Concentrations in Various Studies

This table summarizes **kefiran** concentrations quantified using the phenol-sulfuric acid method from different studies, providing a comparative overview.

Source/Fermentation Condition	Reported Kefiran Concentration	Reference
Kefiran extracted by hot water	93.0% (total sugar content)	[4]
Whey lactose (2%) and spent yeast cells hydrolysate (6 g-N/L)	480 ± 21 mg/L	[5]
Optimized medium with whey lactose and yeast hydrolysate	635 ± 7 mg/L	[5]
Batch cultivation with pH control at 5.5	1693 ± 29 mg/L	[5]

Mandatory Visualization



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Caption: Experimental workflow for **kefiran** quantification.

Concluding Remarks

The phenol-sulfuric acid method offers a robust and straightforward approach for quantifying **kefiran** concentration. Adherence to the detailed protocol, careful handling of reagents, and the use of an accurate standard curve are paramount for obtaining reliable and reproducible results. This application note serves as a comprehensive guide for researchers and professionals in the accurate determination of **kefiran** in various samples.

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References

- [1. scribd.com \[scribd.com\]](https://www.scribd.com)
- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [3. Effects of monosaccharide composition on quantitative analysis of total sugar content by phenol-sulfuric acid method - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. Phenol Sulphuric Acid Carbohydrate Assay - Hancock Lab \[cmdr.ubc.ca\]](https://www.cmdr.ubc.ca/)
- [5. Phenol Sulfuric Acid Method_Chemicalbook \[chemicalbook.com\]](https://www.chemicalbook.com/)
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